

Application Notes and Protocols for Sulfo-Cy3-Tetrazine in Super-Resolution Microscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Sulfo-Cy3-Tetrazine

Cat. No.: B15599144

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing **Sulfo-Cy3-Tetrazine** in super-resolution microscopy applications. This water-soluble and bright fluorescent dye is an invaluable tool for precise biomolecular labeling and high-resolution imaging.

Sulfo-Cy3-Tetrazine is a click chemistry reagent that contains a tetrazine moiety, enabling a highly efficient and bioorthogonal reaction with trans-cyclooctene (TCO) or other strained olefins.[1][2] This inverse-electron-demand Diels-Alder cycloaddition is known for its exceptional kinetics and selectivity, proceeding rapidly in aqueous environments without the need for a copper catalyst, making it ideal for live-cell imaging.[3][4]

The sulfonated cyanine dye, Sulfo-Cy3, offers enhanced water solubility, making it well-suited for labeling proteins and other biomolecules in biological systems.[5][6] Its bright fluorescence and high photostability are advantageous for demanding imaging techniques like super-resolution microscopy.[7][8]

Key Features of Sulfo-Cy3-Tetrazine:

- **Bioorthogonal Reactivity:** Specifically reacts with TCO-modified molecules for precise labeling.[1][3]
- **High Water Solubility:** The sulfo- group enhances solubility in aqueous buffers.[5]
- **Bright and Photostable:** Sulfo-Cy3 is a bright and robust fluorophore suitable for advanced imaging.[7][8]
- **Fluorogenic Potential:** The tetrazine moiety can quench the Cy3 fluorescence, which is recovered upon reaction with a TCO, leading to a higher signal-to-noise ratio.[9][10] This fluorogenic property can reduce background fluorescence and may eliminate the need for washing steps in live-cell imaging.[10][11]

Quantitative Data

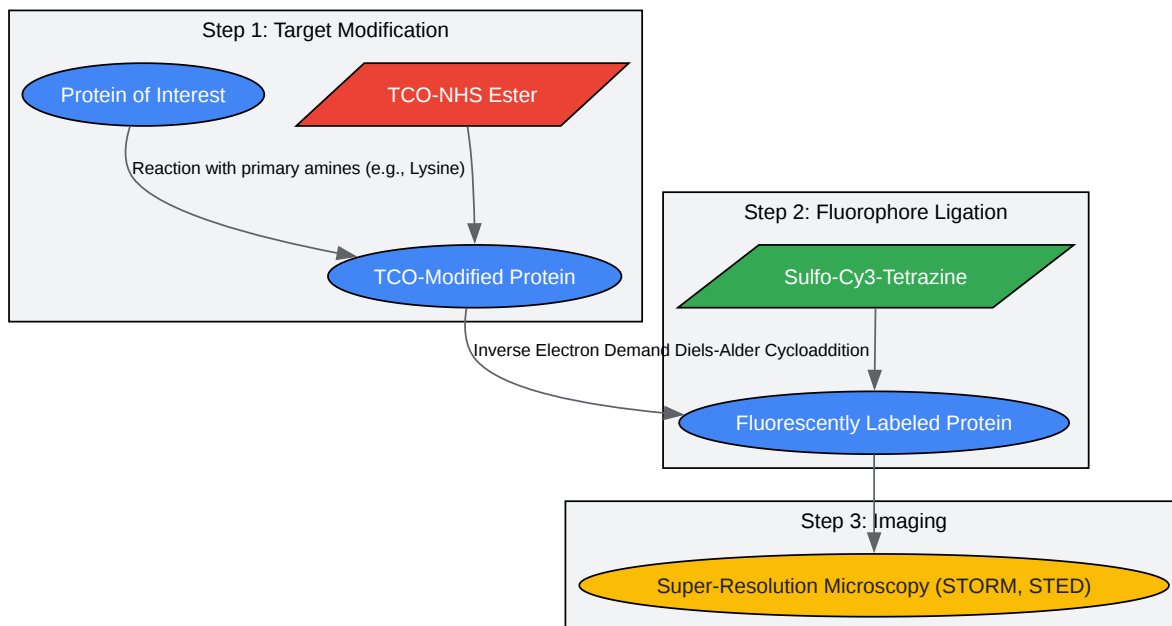
The photophysical properties of Sulfo-Cy3 make it an excellent candidate for super-resolution microscopy.

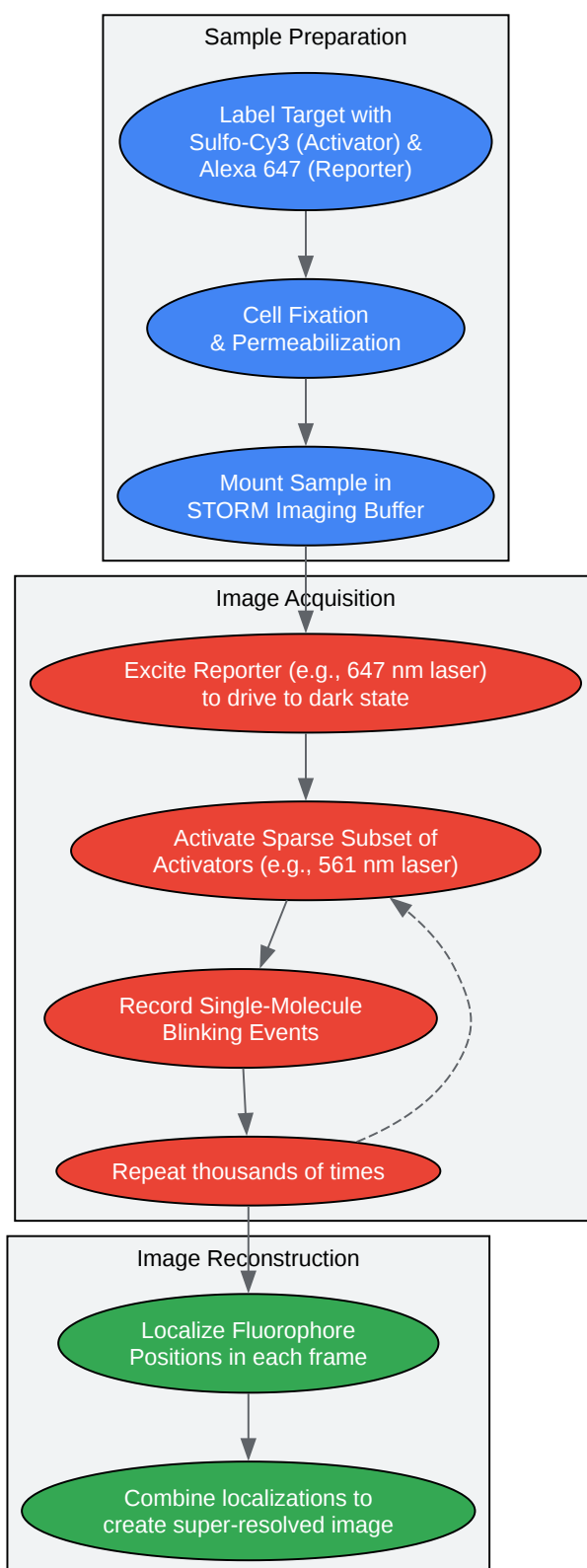
Property	Value	Reference(s)
Excitation Maximum (Abs)	~550-554 nm	[2][5]
Emission Maximum	~568-570 nm	[2][5]
Molar Extinction Coefficient	~150,000-162,000 M ⁻¹ cm ⁻¹	[2][7]
Fluorescence Quantum Yield	~0.1-0.31	[7][12]
Stokes Shift	~14 nm	[5]

Experimental Workflows and Signaling Pathways

Bioorthogonal Labeling Strategy

The core of using **Sulfo-Cy3-Tetrazine** is the bioorthogonal reaction with a TCO-modified molecule. This two-step labeling strategy ensures high specificity.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. Sulfo-Cy3-Tetrazine, 2055138-86-6 | BroadPharm](#) [[broadpharm.com](https://www.broadpharm.com)]
- [3. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [4. broadpharm.com](https://www.broadpharm.com) [[broadpharm.com](https://www.broadpharm.com)]
- [5. Sulfo Cyanine3 Dye | AxisPharm](#) [[axispharm.com](https://www.axispharm.com)]
- [6. interchim.fr](https://www.interchim.fr) [[interchim.fr](https://www.interchim.fr)]
- [7. lumiprobe.com](https://www.lumiprobe.com) [[lumiprobe.com](https://www.lumiprobe.com)]
- [8. alfa-chemistry.com](https://www.alfa-chemistry.com) [[alfa-chemistry.com](https://www.alfa-chemistry.com)]
- [9. Bioorthogonal labeling with tetrazine-dyes for super-resolution microscopy - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [10. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [11. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [12. lumiprobe.com](https://www.lumiprobe.com) [[lumiprobe.com](https://www.lumiprobe.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for Sulfo-Cy3-Tetrazine in Super-Resolution Microscopy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15599144/docs#application-notes-and-protocols-for-sulfo-cy3-tetrazine-in-super-resolution-microscopy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)